An In-Depth Technical Guide to 4-Hydroxy-benzamidine oxime

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Compound of Interest	
Compound Name:	*4-Hydroxy-benzamidine oxime*
CAS No.:	*49787-00-0*
Cat. No.:	*B1384273*

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **4-Hydroxy-benzamidine oxime**, a molecule of interest in medicinal chemistry and drug discovery. While specific data for this compound (CAS No. 1219626-47-7) is limited in publicly accessible literature, this document synthesizes foundational knowledge of its core properties, alongside extrapolated insights from structurally related benzamidine and oxime derivatives. This approach is intended to provide a robust framework for researchers initiating studies on this and similar molecules.

Core Molecular Attributes

4-Hydroxy-benzamidine oxime is a small organic molecule featuring a benzene ring substituted with a hydroxyl group and an amidoxime (or N'-hydroxy-carboximidamide) functional group. These features suggest its potential for hydrogen bonding and interaction with biological targets.

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Property	Value	Source
Molecular Formula	$C_7H_8N_2O_2$	[1][2][3]
Molecular Weight	152.15 g/mol	[1][2][3]
CAS Number	1219626-47-7	[1][2][3]
Predicted Boiling Point	319.8±44.0 °C	[3]
Predicted Density	1.35±0.1 g/cm³	[3]
Predicted pKa	6.80±0.69	[3]

Chemical Structure

Caption: 2D structure of **4-Hydroxy-benzamidine oxime**.

Synthesis and Manufacturing

While a specific, validated synthesis protocol for **4-Hydroxy-benzamidine oxime** is not readily available in peer-reviewed literature, a general and robust method for the synthesis of benzamidoximes involves the reaction of a benzonitrile with hydroxylamine. This reaction is typically carried out in the presence of a base.

Generalized Experimental Protocol: Synthesis of Benzamidoxime Derivatives

This protocol is adapted from established methods for the synthesis of similar compounds and should be optimized for the specific case of **4-Hydroxy-benzamidine oxime**.

Materials:

- 4-Hydroxybenzonitrile (starting material)
- Hydroxylamine hydrochloride
- A suitable base (e.g., sodium hydroxide, potassium carbonate)
- A suitable solvent (e.g., water, ethanol)

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- Benzyltriethylammonium chloride (optional, as a phase transfer catalyst)
- Dilute hydrochloric acid (for pH adjustment)

Procedure:

- In a reaction vessel, dissolve hydroxylamine hydrochloride and the optional phase transfer catalyst in the chosen solvent.
- Add 4-Hydroxybenzonitrile to the solution.
- Slowly add the base to the reaction mixture while maintaining a controlled temperature (e.g., 10°C).
- After the addition of the base, the reaction mixture is typically heated (e.g., 40-50°C) for several hours to drive the reaction to completion.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture and adjust the pH to near neutral (pH 6-7) with dilute hydrochloric acid to precipitate the product.
- Collect the solid product by filtration.
- Wash the product with cold water and dry under vacuum.



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Caption: General workflow for the synthesis of **4-Hydroxy-benzamidine oxime**.

Potential Applications in Drug Discovery and Research

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The chemical structure of **4-Hydroxy-benzamidine oxime** suggests several potential areas of application in drug discovery, primarily based on the known biological activities of related compounds.

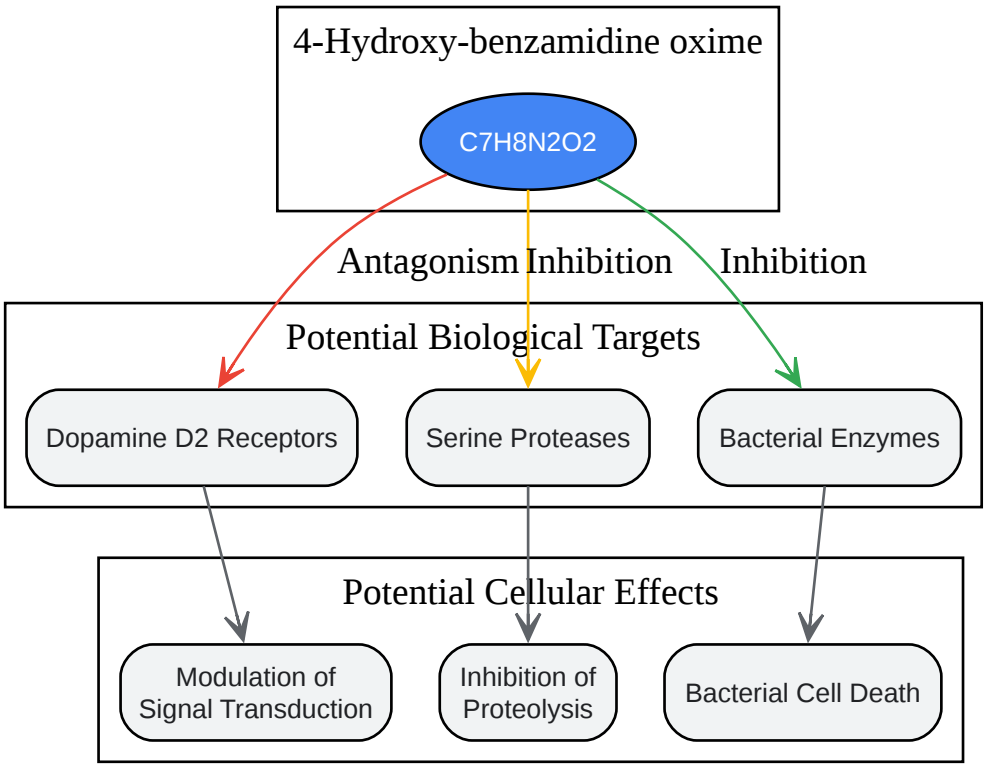
- Enzyme Inhibition: Benzamidine derivatives are known inhibitors of various enzymes, particularly serine proteases. The amidine group can mimic the guanidinium group of arginine, allowing it to bind to the active sites of these enzymes. The hydroxyl substitution on the benzene ring could influence binding affinity and selectivity.
- Antimicrobial Agents: Substituted benzamidines have been investigated for their antimicrobial properties. The presence of the hydroxyl group may enhance this activity. For instance, novel benzamidine analogues have shown significant antimicrobial activity against pathogens that trigger periodontitis.
- Prodrugs: Amidoximes can serve as prodrugs of amidines. The N-hydroxy group can be reduced in vivo to the corresponding amidine, which may be the active form of the drug. This strategy can be employed to improve the oral bioavailability of amidine-containing drugs.

Mechanism of Action: An Extrapolated View

Given the lack of specific studies on **4-Hydroxy-benzamidine oxime**, its potential mechanisms of action are inferred from the broader class of hydroxy-substituted benzamides and benzamidines.

- Dopamine Receptor Antagonism: Many hydroxy-substituted benzamides act as antagonists at dopamine D2-like receptors. This is a key mechanism for antipsychotic and antiemetic drugs. The position of the hydroxyl group can influence receptor affinity and selectivity.
- Enzyme Inhibition: As mentioned, the amidine moiety is a well-established pharmacophore for targeting enzymes like serine proteases. The hydroxyl group can form additional hydrogen bonds within the enzyme's active site, potentially increasing potency.

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Caption: Potential mechanisms of action for **4-Hydroxy-benzamidine oxime**.

Safety and Handling

No specific safety data sheet (SDS) is readily available for **4-Hydroxy-benzamidine oxime** (CAS 1219626-47-7). Therefore, it is imperative to handle this compound with the precautions appropriate for a novel chemical with unknown toxicological properties. The safety information provided here is based on data for the closely related compound, benzamidoxime.

Hazard Statements (Inferred):

- Harmful if swallowed.
- Causes skin irritation.
- Causes serious eye irritation.
- May cause respiratory irritation.

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Precautionary Measures:

- Engineering Controls: Use only in a well-ventilated area, preferably in a chemical fume hood.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles.
  - Skin Protection: Wear protective gloves and a lab coat.
  - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.
- Handling: Avoid contact with skin, eyes, and clothing. Avoid creating dust.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place.

Conclusion

4-Hydroxy-benzamidine oxime represents a molecule with significant potential in the field of drug discovery, stemming from the known biological activities of its core chemical motifs. While specific experimental data for this compound remains scarce, this guide provides a foundational understanding based on its predicted properties and the established pharmacology of related molecules. Further research is warranted to fully elucidate its synthesis, biological activity, and therapeutic potential.

References

- Due to the limited availability of specific literature for **4-Hydroxy-benzamidine oxime** (CAS 1219626-47-7)
- Synthesis method of benzamidine hydrochloride. Patsnap. [Link]
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